

An In-depth Technical Guide to 2,6-Dibenzylidenecyclohexanone

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Compound of Interest

Compound Name: 2,6-Dibenzylidenecyclohexanone

Cat. No.: B188912

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This technical guide provides a comprehensive overview of **2,6-Dibenzylidenecyclohexanone**, a derivative of cyclohexanone belonging to the chalcone family. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its chemical identifiers, physical properties, synthesis protocols, and biological significance.

Chemical Identifiers and Physical Properties

2,6-Dibenzylidenecyclohexanone is a well-characterized organic compound. Its key identifiers and physicochemical properties are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers for **2,6-Dibenzylidenecyclohexanone**

Identifier	Value
CAS Number	897-78-9[1][2][3][4][5]
IUPAC Name	2,6-dibenzylidenecyclohexan-1-one[6]
Molecular Formula	C ₂₀ H ₁₈ O[2][3][4]
Molecular Weight	274.36 g/mol [1][3][5]
InChI	InChI=1S/C20H18O/c21-20-18(14-16-8-3-1-4-9-16)12-7-13-19(20)15-17-10-5-2-6-11-17/h1-6,8-11,14-15H,7,12-13H2[6]
InChIKey	CTKKGXDAWIAYSA-UHFFFAOYSA-N[1][6]
Canonical SMILES	<chem>C1CC(=CC2=CC=CC=C2)C(=O)C(=CC3=CC=CC=C3)C1</chem> [1][6]
Synonyms	1,3-Dibenzylidene-2-cyclohexanone, 2,6-Bis(benzylidene)cyclohexanone, 2,6-dibenzalicyclohexanone[2][5][6]

Table 2: Physical and Chemical Properties of **2,6-Dibenzylidenecyclohexanone**

Property	Value
Appearance	Yellow to orange crystalline powder and chunks[1]
Melting Point	118-119 °C[1][5]
Boiling Point	469.3 °C at 760 mmHg[1]
Density	1.15 g/cm ³ [1]
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and acetone.[7]

Synthesis of 2,6-Dibenzylidenecyclohexanone

The most common and efficient method for synthesizing **2,6-Dibenzylidenecyclohexanone** is through a base-catalyzed Claisen-Schmidt condensation, which is a type of aldol condensation. [8] This reaction involves the condensation of two equivalents of benzaldehyde with one equivalent of cyclohexanone.

Experimental Protocol: Claisen-Schmidt Condensation

This protocol is based on a general procedure for the synthesis of 2,6-dibenzylidene cyclohexanone derivatives. [9]

Materials:

- Cyclohexanone (1.0 equivalent)
- Benzaldehyde (2.0 equivalents)
- Solid Sodium Hydroxide (NaOH) (2.2 equivalents)
- Dilute Hydrochloric Acid (HCl)
- Ethanol (for recrystallization)
- Mortar and pestle
- Filter paper and funnel
- Beakers and other standard laboratory glassware

Procedure:

- A mixture of cyclohexanone (1.0 equivalent), benzaldehyde (2.0 equivalents), and solid sodium hydroxide (2.2 equivalents) is placed in a mortar.
- The mixture is ground with a pestle at room temperature for approximately 30 minutes. The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion of the reaction, dilute hydrochloric acid is carefully added to neutralize the mixture.

- The solid product that precipitates is collected by filtration and washed with water.
- The crude product is then dried in the air.
- For purification, the crude solid is recrystallized from a suitable solvent, such as ethanol, to yield the final product. A reported yield for a similar synthesis was 70.28%.[\[10\]](#)

A patent also describes an alternative synthesis method involving the reaction of 2,6-dimethylcyclohexanone with benzaldehyde at a high temperature (180-230 °C) in the presence of a catalyst, achieving a product purity of over 99% and a yield of up to 73%.[\[11\]](#)

Spectroscopic Data

The structure of the synthesized **2,6-Dibenzylidenecyclohexanone** can be confirmed by various spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum shows characteristic peaks for the carbonyl group (C=O) of the α,β -unsaturated ketone and the C=C bonds of the benzylidene groups. A reported IR (KBr) spectrum showed peaks at 3022, 2950, 2933, 1661, 1574, 1443, and 1434 cm^{-1} .[\[9\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR (400 MHz, CDCl_3): δ 7.84 (s, 2H), 7.50 (d, J = 7.4 Hz, 4H), 7.44 (t, J = 7.4 Hz, 4H), 7.39 – 7.34 (m, 2H), 3.02 – 2.89 (m, 4H), 1.82 (dt, J = 12.4, 6.3 Hz, 2H).[\[12\]](#)
 - ^{13}C NMR (101 MHz, CDCl_3): δ 190.41, 136.96, 136.23, 136.01, 130.39, 128.61, 128.41, 28.48, 23.04.[\[12\]](#)

Biological Activities and Potential Applications

2,6-Dibenzylidenecyclohexanone belongs to the chalcone family, which are precursors to flavonoids and are known for a wide range of biological activities.[\[9\]](#) Chalcones have garnered significant interest in medicinal chemistry due to their potential therapeutic applications.

Derivatives of **2,6-Dibenzylidenecyclohexanone** have been investigated for their:

- **Anticancer Activity:** Asymmetrical 2,6-bis(benzylidene)cyclohexanone derivatives have been synthesized and shown to possess cytotoxic activity against various cancer cell lines, including breast cancer and neuroblastoma.[13] The mechanism of action for related chalcones often involves the induction of apoptosis and cell cycle arrest.
- **Antibacterial Activity:** Certain derivatives of dibenzylidene-cyclohexanone have demonstrated antibacterial activity against various bacterial strains, including *E. coli*, *S. aureus*, and *E. faecalis*.

The biological activities of chalcones are often attributed to the α,β -unsaturated ketone moiety, which can react with biological nucleophiles.[9]

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **2,6-Dibenzylidenecyclohexanone** via the Claisen-Schmidt condensation.

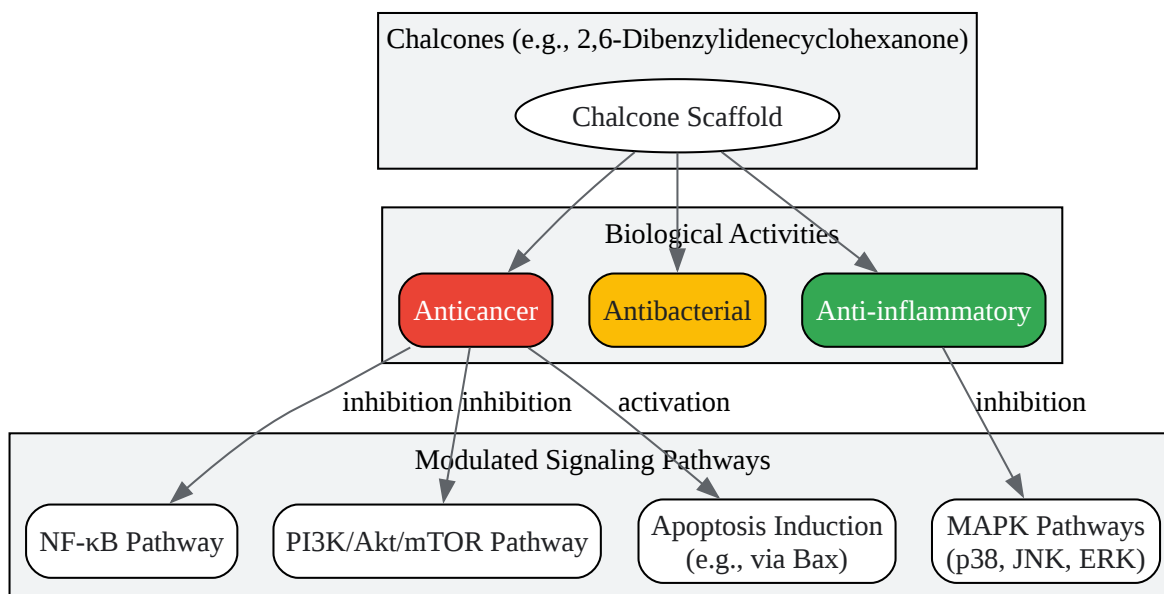


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Caption: Synthesis of **2,6-Dibenzylidenecyclohexanone**.

General Biological Activities of Chalcones

This diagram provides a conceptual overview of the known biological activities of chalcones and the key signaling pathways they are reported to modulate.



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